

Safe Disposal of Ciliobrevin A: A Guide for Laboratory Professionals

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Compound of Interest		
Compound Name:	Ciliobrevin A	
Cat. No.:	B15609068	Get Quote

Ensuring the safe and proper disposal of **Ciliobrevin A** is critical for laboratory safety and environmental protection. This guide provides essential, step-by-step procedures for researchers, scientists, and drug development professionals to handle the disposal of **Ciliobrevin A** and associated waste materials. Adherence to these guidelines will help mitigate risks and ensure compliance with safety regulations.

Immediate Safety and Hazard Information

Ciliobrevin A is a chemical compound that requires careful handling due to its potential hazards. According to safety data sheets, **Ciliobrevin A** is classified as:

- Harmful if swallowed (Acute Toxicity Oral 4, H302).[1]
- Very toxic to aquatic life (Aquatic Acute 1, H400).[1]
- Very toxic to aquatic life with long-lasting effects (Aquatic Chronic 1, H410).[1]

This material should be considered hazardous, and personnel should avoid ingestion, inhalation, and contact with eyes, skin, or clothing.[2] Always wash hands thoroughly after handling.[2]

Proper Disposal Procedures

The primary principle for disposing of **Ciliobrevin A** is to treat it as hazardous chemical waste. Due to its high aquatic toxicity, it must not be disposed of down the drain or in regular trash.



Step 1: Waste Identification and Segregation

- Pure Ciliobrevin A: Unused or expired solid Ciliobrevin A should be kept in its original or a clearly labeled, sealed container.
- Ciliobrevin A Solutions: Solutions, particularly those with solvents like DMSO, should be collected in a designated, sealed, and properly labeled hazardous waste container.[2][3] Do not mix with other incompatible waste streams.
- Contaminated Labware: All disposable labware (e.g., pipette tips, tubes, gloves, weighing paper) that has come into contact with Ciliobrevin A must be considered contaminated.
 These items should be collected in a separate, clearly labeled hazardous waste bag or container.

Step 2: Waste Collection and Storage

- Use designated, leak-proof containers for collecting **Ciliobrevin A** waste.
- Clearly label all waste containers with "Hazardous Waste," the chemical name "Ciliobrevin A," and the associated hazard symbols (e.g., harmful, environmental hazard).
- Store waste containers in a designated, secure area away from incompatible materials, following the storage conditions recommended for the chemical (e.g., store at +4°C or -20°C as indicated for the compound).[2][3]

Step 3: Final Disposal

- Disposal of Ciliobrevin A waste must be conducted through a licensed hazardous waste disposal company.
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup and proper disposal.
- Provide the EHS department or waste disposal company with a copy of the Safety Data Sheet (SDS) for Ciliobrevin A.

Data Presentation: Safety and Hazard Data



The following table summarizes key quantitative and qualitative safety data for Ciliobrevin A.

Property	Data	Reference
GHS Hazard Class	Acute Toxicity - Oral 4; Aquatic Acute 1; Aquatic Chronic 1	[1]
GHS Hazard Statements	H302: Harmful if swallowed; H410: Very toxic to aquatic life with long lasting effects	[1]
Signal Word	Warning	[1]
Molecular Formula	C17H9Cl2N3O2	[3][4]
Molecular Weight	358.18 g/mol	[3][4]
Solubility	Soluble to 100 mM in DMSO; approx. 20 mg/mL in DMSO and DMF	[2][3]
CAS Number	302803-72-1	[3]

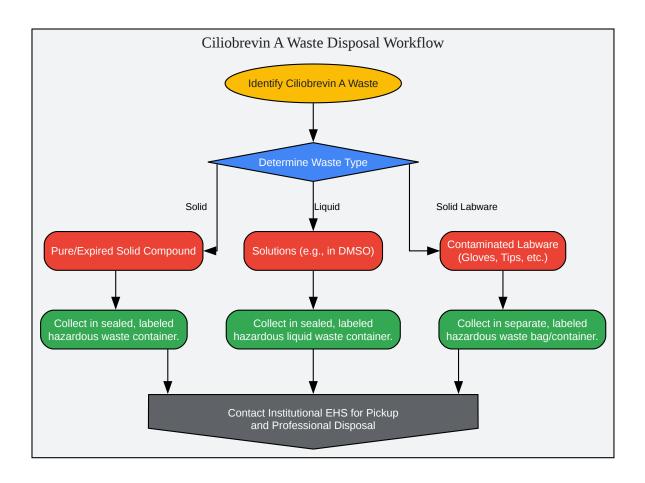
Experimental Protocols

This document focuses on disposal procedures. For experimental protocols involving **Ciliobrevin A**, researchers should consult relevant publications that describe its use as a Hedgehog (Hh) pathway antagonist and a cytoplasmic dynein inhibitor.[3] Key experimental details often involve preparing stock solutions in solvents like DMSO.[2][4] For example, a stock solution can be prepared by dissolving **Ciliobrevin A** in DMSO, which can then be diluted with an aqueous buffer for cell-based assays.[2] It is noted that aqueous solutions are not recommended for storage for more than one day.[2]

Mandatory Visualization

The following diagram illustrates the decision-making workflow for the proper disposal of **Ciliobrevin A** waste.





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Caption: Disposal workflow for Ciliobrevin A waste.

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